

physical and chemical properties of 2,3-dihydro-1h-indole-7-carboxylic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Dihydro-1h-indole-7-carboxylic acid

Cat. No.: B103639

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An In-depth Technical Guide to 2,3-Dihydro-1H-indole-7-carboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,3-Dihydro-1H-indole-7-carboxylic acid, also known as indoline-7-carboxylic acid, is a heterocyclic compound with a molecular formula of $C_9H_9NO_2$. It belongs to the indoline class of organic molecules, which are characterized by a fused benzene and pyrrolidine ring system. This scaffold is a common motif in a variety of biologically active compounds and natural products, making its derivatives, including **2,3-dihydro-1H-indole-7-carboxylic acid**, of significant interest to the pharmaceutical and agrochemical industries. This technical guide provides a comprehensive overview of the known physical and chemical properties of this compound, along with relevant experimental protocols and an exploration of its potential biological significance.

Physicochemical Properties

The physicochemical properties of **2,3-dihydro-1H-indole-7-carboxylic acid** are crucial for its handling, formulation, and potential applications in drug discovery and development. The

available data, including experimental and predicted values, are summarized in the tables below.

Table 1: General and Physical Properties

Property	Value	Source
CAS Number	15861-40-2	[1]
Molecular Formula	C ₉ H ₉ NO ₂	[1]
Molecular Weight	163.17 g/mol	[1]
Appearance	Solid	-
Melting Point	156 °C (decomposes)	[2]
Boiling Point (Predicted)	356.3 ± 31.0 °C	[2]
Density (Predicted)	1.283 ± 0.06 g/cm ³	[2]

Table 2: Chemical and Pharmacokinetic Properties

Property	Value	Source
pKa (Predicted)	1.87 ± 0.20	[2]
LogP (Predicted)	1.3528	[3]
Topological Polar Surface Area (TPSA)	49.33 Å ²	[3]
Hydrogen Bond Donors	2	[3]
Hydrogen Bond Acceptors	2	[3]
Rotatable Bonds	1	[3]

Synthesis and Experimental Protocols

A documented method for the synthesis of **2,3-dihydro-1H-indole-7-carboxylic acid** involves the hydrolysis of 7-cyanoindoline.

Experimental Protocol: Synthesis of 2,3-Dihydro-1H-indole-7-carboxylic Acid

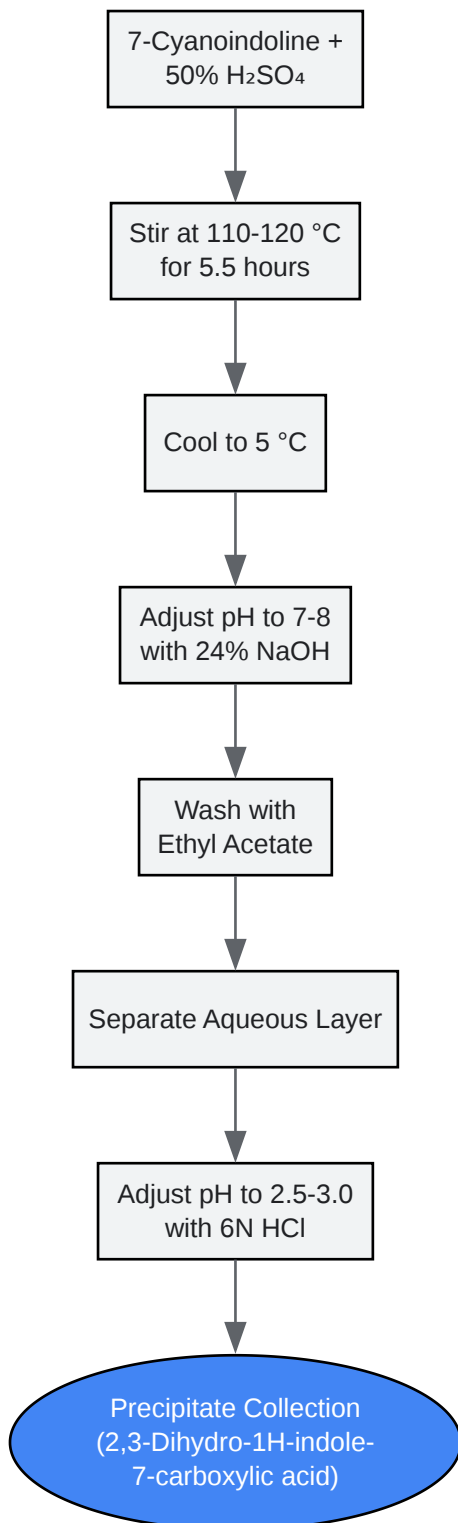
Materials:

- 7-cyanoindoline
- 50% aqueous sulfuric acid
- 24% aqueous sodium hydroxide
- 6N hydrochloric acid
- Ethyl acetate

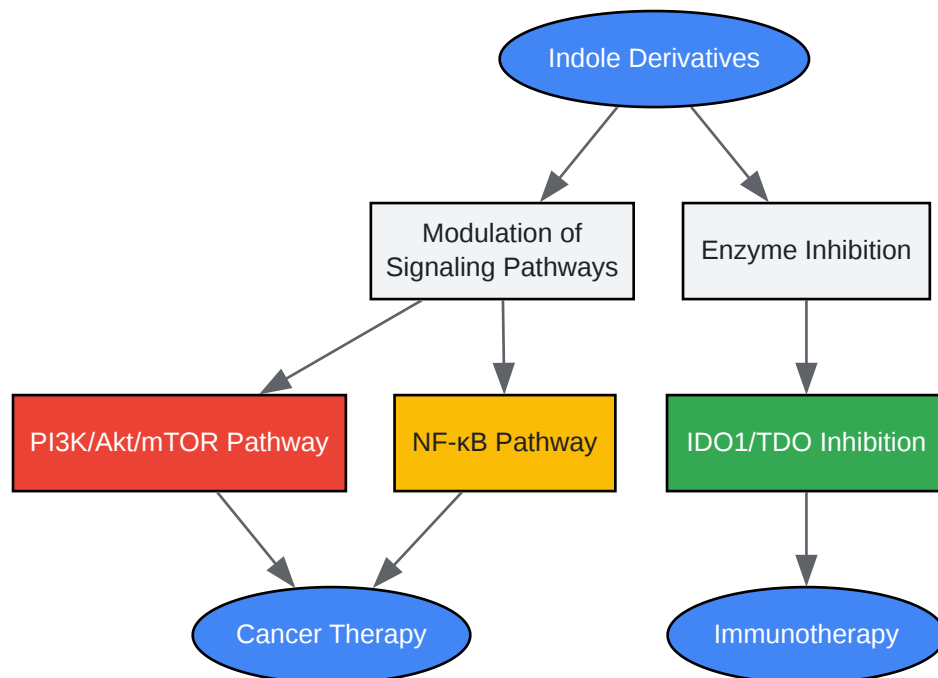
Procedure:

- A mixture of 7-cyanoindoline (4.32 g) and 50% aqueous sulfuric acid (40 mL) is stirred at 110-120 °C for 5.5 hours.
- The reaction mixture is then cooled to 5 °C.
- The pH of the mixture is adjusted to 7-8 with 24% aqueous sodium hydroxide.
- The mixture is washed with ethyl acetate.
- The aqueous layer is separated and its pH is adjusted to 2.5-3.0 with 6N hydrochloric acid.
- The resulting precipitate is collected by filtration to yield **2,3-dihydro-1H-indole-7-carboxylic acid** (3.25 g).

Synthesis of 2,3-Dihydro-1H-indole-7-carboxylic Acid



Potential Areas of Biological Investigation for Indole Derivatives



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- To cite this document: BenchChem. [physical and chemical properties of 2,3-dihydro-1h-indole-7-carboxylic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b103639#physical-and-chemical-properties-of-2-3-dihydro-1h-indole-7-carboxylic-acid]

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